

Comprehensive Structural Elucidation of 1-(2,6-Difluorophenyl)-3-methylbutan-1-amine

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Compound of Interest

Compound Name: 1-(2,6-Difluorophenyl)-3-methylbutan-1-amine

Cat. No.: B13229950

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Executive Summary & Chemical Identity

1-(2,6-Difluorophenyl)-3-methylbutan-1-amine is a specialized fluorinated building block, often utilized in the synthesis of protease inhibitors (e.g., renin or HIV protease targets) and CNS-active agents.^{[1][2]} The molecule features a homobenzylic amine scaffold with a 2,6-difluorophenyl substitution.^{[1][2]}

The 2,6-difluoro motif is critical in drug design for two reasons:

- **Metabolic Blocking:** It protects the oxidation-prone phenyl ring positions from P450 metabolism.^[1]
- **Conformational Locking:** The steric bulk of the ortho-fluorines restricts rotation around the bond, potentially locking the bioactive conformation.^[1]

Chemical Profile

Property	Specification
IUPAC Name	1-(2,6-difluorophenyl)-3-methylbutan-1-amine
Molecular Formula	
Molecular Weight	199.24 g/mol
Chiral Center	C1 (Benzylic position)
Key Functional Groups	Primary Amine, Difluoroarene, Isobutyl tail

Spectroscopic Elucidation Strategy

The validation of this structure requires a multi-modal approach to confirm the regiochemistry of the fluorine atoms and the integrity of the alkyl chain.

Nuclear Magnetic Resonance (NMR) Profiling

The 2,6-difluoro substitution pattern creates a distinct "fingerprint" in both

and

NMR.[\[2\]](#)

NMR (Recommended Frequency: 376 MHz)

- Signal: A single signal (if rotation is fast) or two diastereotopic signals (if rotation is restricted by the chiral center).
- Chemical Shift: Typically
-110 to -115 ppm.[\[1\]](#)[\[2\]](#)
- Multiplicity: Triplet of triplets (tt) due to coupling with H3/H5 (
Hz) and H4 (
Hz).[\[1\]](#)

NMR (500 MHz,

-)
- Benzylic Proton (

): A triplet or double-doublet at

4.0–4.5 ppm.[\[1\]](#)[\[2\]](#)
 - Diagnostic Feature: Look for long-range coupling (

) to the ortho-fluorines, appearing as broadening or fine splitting.[\[1\]](#)[\[2\]](#)
 - Aromatic Protons:
 - H4 (Para): Triplet of triplets at

7.1–7.3 ppm.
 - H3/H5 (Meta): Triplet (appearing as apparent triplets due to F coupling) at

6.8–7.0 ppm.[\[1\]](#)
 - Alkyl Chain:
 - (Methylene): Diastereotopic protons (due to C1 chirality) appearing as multiplets at

1.4–1.8 ppm.[\[1\]](#)
 - (Methine): Multiplet at

1.6 ppm.
 - (Methyls): Two doublets at

0.9 ppm (diastereotopic methyls).[\[1\]](#)

Mass Spectrometry (ESI-HRMS)

- Ionization: Positive Mode (

).[\[1\]](#)

- Theoretical m/z: 200.1249.[2]
- Fragmentation Pattern (MS/MS):
 - Base Peak: Loss of ammonia () is common in benzylic amines, but the tropylium ion formation dominates.[2]
 - Diagnostic Fragment: Cleavage of the bond yields the 2,6-difluorobenzyl cation (m/z ~127).[1][2] This is the "signature" peak confirming the difluoro ring.

Stereochemical Determination Protocols

Since C1 is a chiral center, determining the Enantiomeric Excess (ee) is mandatory.[2]

Chiral HPLC Method

Direct separation of the primary amine is often difficult due to peak tailing. Derivatization is recommended.[2][3]

- Derivatization Agent: GITC (2,3,4,6-Tetra-O-acetyl-beta-D-glucopyranosyl isothiocyanate) or Mosher's Acid Chloride.[1][2]
- Column: Polysaccharide-based (e.g., Chiralpak AD-H or OD-H).[1][2]
- Mobile Phase: Hexane/IPA/Diethylamine (90:10:0.1).
- Detection: UV at 260 nm (phenyl absorption).

Vibrational Circular Dichroism (VCD)

For absolute configuration assignment (R vs. S) without crystallization:

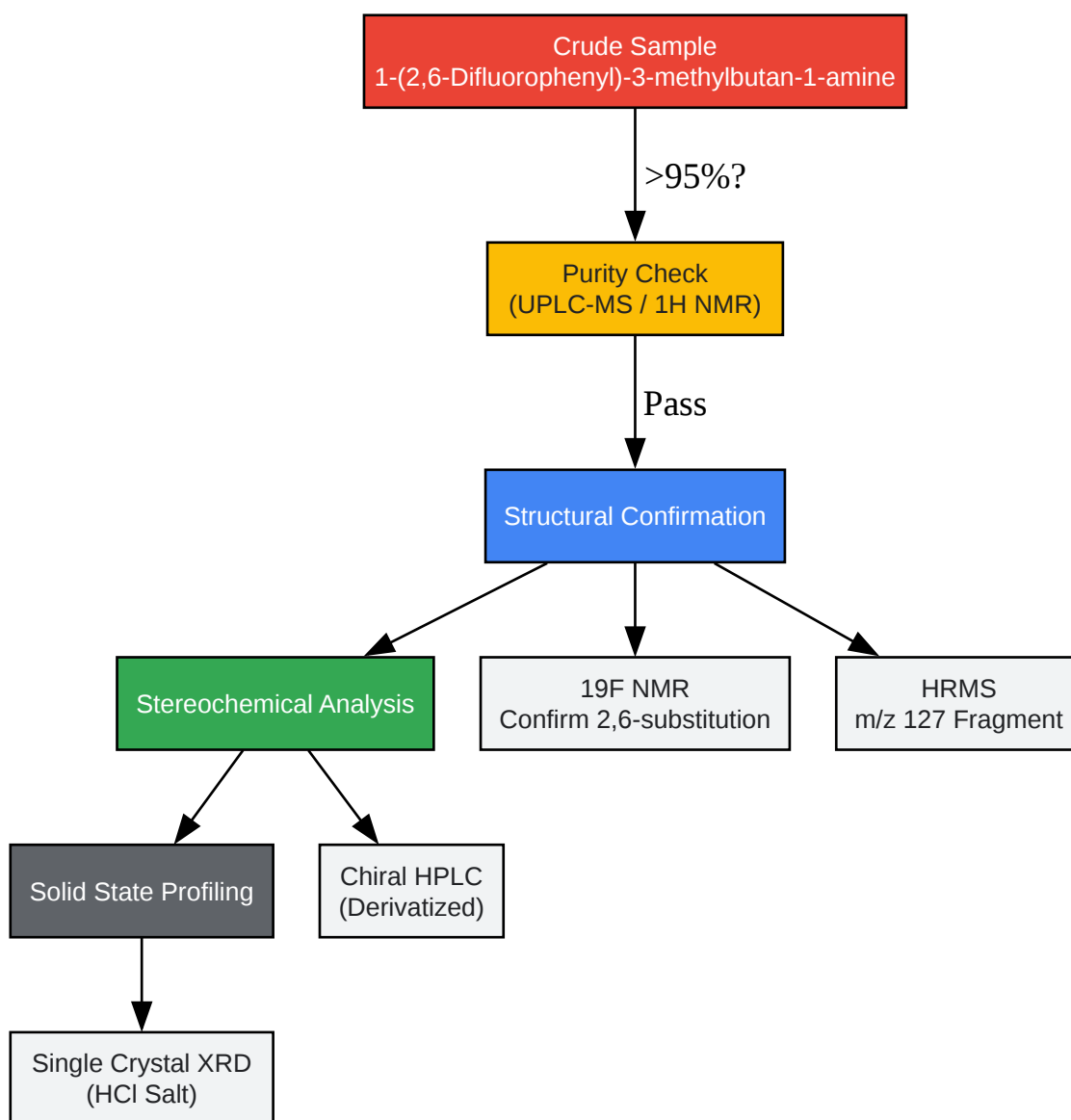
- Measure FTIR and VCD spectra in .[2]
- Compute DFT (B3LYP/6-31G*) predicted spectra for the (R)-enantiomer.[1]

- Compare sign patterns of the amide I/II bands (if derivatized) or C-F stretches (~1450

).[1]

Analytical Workflow Visualization

The following diagram outlines the logical flow for full structural validation, from crude synthesis to certified reference material.



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Figure 1: Analytical decision matrix for the structural validation of fluorinated benzylic amines.

Solid-State Characterization & Salt Selection

The free base is likely an oil or low-melting solid.^{[1][2]} For drug development, a crystalline salt form is required.^[2]

Salt Screening

- Hydrochloride (HCl): Standard first choice. Likely to form stable needles.^[2]
 - Protocol: Dissolve free base in

, add 4M HCl in dioxane dropwise.^[2]
- Fumarate/Tartrate: Use if HCl is hygroscopic.^[2] Tartrate allows for potential chiral resolution via diastereomeric crystallization.^[2]

X-Ray Powder Diffraction (PXRD)

- Purpose: Polymorph identification.
- Key Region: 2,6-difluoro substitution often leads to unique packing motifs due to

interactions.^{[1][2]} Look for distinct reflections in the

range.^[1]

Impurity Profiling

Common synthetic routes (e.g., Grignard addition to nitriles or imines) yield specific impurities:

- Des-fluoro analogs: Arising from incomplete fluorination of starting materials.^{[1][2]} Detectable via

NMR (absence of signal) or LC-MS (

 $m/z = -18$).^[1]
- Dimerization products: Reductive coupling byproducts if synthesized via imine reduction.^[2]

- Atropisomers: While rare for this specific chain length, check for line broadening in NMR at low temperatures (), which indicates restricted rotation of the difluorophenyl ring.[2]

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